

Application Notes and Protocols: In Vivo Imaging of 4-Octyl Itaconate-13C5 Distribution

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Compound of Interest

Compound Name: 4-Octyl Itaconate-13C5

Cat. No.: B15557843

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Introduction

4-Octyl Itaconate (4-OI) is a cell-permeable derivative of itaconate, an endogenous metabolite produced by immune cells that plays a crucial role in regulating inflammation and metabolism. [1][2] Due to its immunomodulatory properties, 4-OI is being extensively investigated as a potential therapeutic agent for a variety of inflammatory diseases. Understanding its in vivo distribution, metabolic fate, and target engagement is critical for its development as a drug. The use of stable isotope-labeled 4-OI, such as **4-Octyl Itaconate-13C5**, allows for precise tracking and quantification of the compound and its metabolites in tissues.

These application notes provide detailed protocols for in vivo imaging and quantification of **4-Octyl Itaconate-13C5** distribution in preclinical models using mass spectrometry-based techniques.

Data Presentation

The following table summarizes hypothetical quantitative data on the tissue distribution of **4-Octyl Itaconate-13C5** in a murine model following intraperitoneal (i.p.) administration. This

data is illustrative and intended to provide a framework for presenting experimental results. Actual values will vary depending on the experimental conditions. Recent studies have shown that itaconate, the active metabolite of 4-OI, rapidly accumulates in several key organs after administration.^{[3][4]}

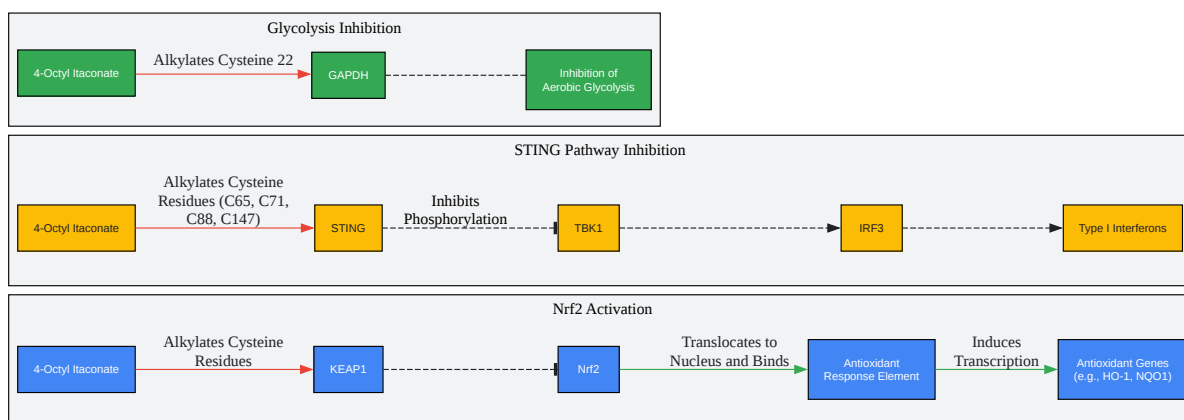
Table 1: Hypothetical Biodistribution of **4-Octyl Itaconate-13C5** in a Murine Model

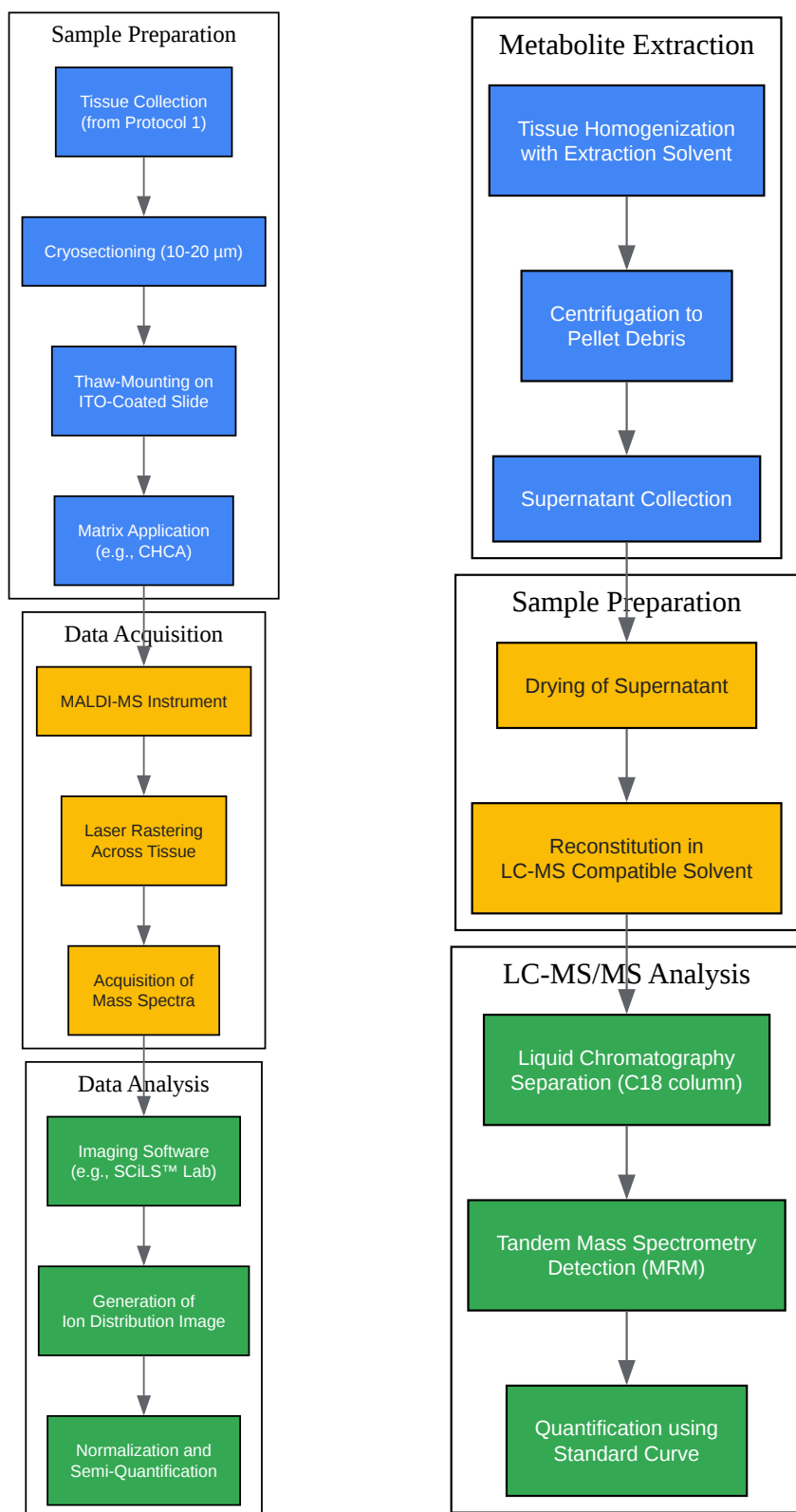
Tissue	Concentration at 1h post-injection (µg/g tissue)	Percent of Injected Dose per Gram of Tissue (%)
Liver	15.2 ± 2.1	0.76 ± 0.11
Kidney	12.8 ± 1.8	0.64 ± 0.09
Spleen	9.5 ± 1.3	0.48 ± 0.07
Lung	8.1 ± 1.1	0.41 ± 0.06
Heart	6.3 ± 0.9	0.32 ± 0.05
Brain	1.2 ± 0.3	0.06 ± 0.02
Adipose Tissue	25.7 ± 3.5	1.29 ± 0.18
Plasma	5.8 ± 0.8	0.29 ± 0.04

*Data are presented as mean ± standard deviation (n=5). Dose: 50 mg/kg i.p. It is important to note that 4-OI is expected to be hydrolyzed to itaconate within cells. Therefore, the detected signal may correspond to both the intact ester and the itaconate metabolite.

Signaling Pathways and Mechanisms of Action

4-Octyl Itaconate exerts its biological effects by modulating several key signaling pathways. Understanding these pathways is crucial for interpreting biodistribution data in the context of pharmacodynamics.





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References

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- [2. Frontiers | Mechanisms underlying the therapeutic effects of 4-octyl itaconate in treating sepsis based on network pharmacology and molecular docking \[frontiersin.org\]](#)
- [3. A carbon trail to follow: unveiling itaconate's metabolism in vivo - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [4. researchgate.net \[researchgate.net\]](#)
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